

# historical development of 2-Chlorophenol applications

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## Compound of Interest

Compound Name: 2-Chlorophenol

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An In-depth Technical Guide to the Historical Development of **2-Chlorophenol** Applications

## Introduction

**2-Chlorophenol** (2-CP), an organochlorine compound with the chemical formula  $C_6H_5ClO$ , is a significant industrial chemical that has seen a notable evolution in its applications since its introduction. As one of the three isomers of monochlorophenol, this colorless to light-yellow liquid is characterized by a pungent, medicinal odor.[1][2][3] Historically, its utility has been intrinsically linked to its biocidal properties and its role as a versatile chemical intermediate. This technical guide provides a comprehensive overview of the historical development of **2-Chlorophenol**'s applications, detailing its synthesis, the expansion of its uses, and the subsequent regulatory shifts that have defined its modern role. The content is intended for researchers, scientists, and drug development professionals, offering a deep dive into the chemical's industrial journey.

## Early 20th Century: Emergence as a Biocide

The use of chlorinated phenols, including 2-CP, began in the early 20th century.[1] During this period, the burgeoning chemical industry recognized the potent antimicrobial properties of this class of compounds. The initial applications of **2-Chlorophenol** and its relatives were primarily as preservatives, antiseptics, and disinfectants.[1][4][5] They were employed to control bacteria, fungi, insects, and weeds.[6] Chlorophenols were used in various settings, including household premises, sickrooms, and for the disinfection of equipment.[7] This era was marked

by the broad application of these chemicals as general-purpose biocides, a trend that would shift significantly in the coming decades.

## Mid-20th Century: The Rise of 2-Chlorophenol as a Key Chemical Intermediate

The 1940s and 1950s marked a significant turning point for **2-Chlorophenol**. Advances in industrial processes, particularly the optimization of phenol chlorination in the 1950s, led to more efficient and large-scale production.<sup>[1]</sup> This increased availability, coupled with a deeper understanding of its chemical reactivity, repositioned 2-CP from a direct-use biocide to a crucial intermediate in the synthesis of more complex chemicals.<sup>[1][2][8]</sup>

Its primary applications during this period included:

- **Pesticide Manufacturing:** **2-Chlorophenol** became a foundational building block for a range of pesticides. It was a key precursor in the synthesis of herbicides, fungicides, and insecticides, contributing to increased agricultural productivity.<sup>[1][9]</sup> For instance, it is a valuable intermediate in producing pesticidal agents like profenofos.<sup>[10][11]</sup>
- **Dye Synthesis:** The burgeoning synthetic dye industry utilized **2-Chlorophenol** as an intermediate for producing various dyes, particularly azo dyes.<sup>[3][9]</sup> The global dye industry, which began its synthetic revolution in the mid-19th century, was continually searching for versatile and reactive starting materials.<sup>[12][13][14][15][16]</sup>
- **Wood and Glue Preservatives:** Leveraging its fungicidal properties, 2-CP was integral to the formulation of wood preservatives, protecting timber from rot and decay.<sup>[1][8]</sup>
- **Pharmaceuticals and Other Organic Chemicals:** The compound served as a starting material in the synthesis of various pharmaceuticals and other specialized organic chemicals.<sup>[1][3]</sup>

## Late 20th Century to Present: A Shift Towards Specialization and Regulation

The latter half of the 20th century brought increased scrutiny of chlorinated compounds due to growing concerns about their environmental persistence and potential health risks.<sup>[1][17]</sup>

Regulatory bodies, such as the U.S. Environmental Protection Agency (EPA), began to classify

**2-Chlorophenol** as a hazardous substance and established guidelines for its handling and concentration in the environment.[1][18] This led to a significant decline in its use as a general disinfectant and a further shift towards its application as a controlled chemical intermediate within closed industrial processes.[2][7]

Current applications are highly specialized, focusing on its role as a precursor where its incorporation into a final, often less toxic, molecule is well-controlled. The emphasis is now on balancing its industrial utility with stringent safety and environmental sustainability practices.[1]

## Data Presentation

Table 1: Physical and Chemical Properties of **2-Chlorophenol**

Property	Value	Reference
Chemical Formula	C <sub>6</sub> H <sub>5</sub> ClO	[1][2]
Molar Mass	128.56 g·mol <sup>-1</sup>	[2]
Appearance	Colorless to amber liquid	[2][3]
Odor	Pungent, medicinal, penetrating	[1][2][7]
Density	~1.265 g/cm <sup>3</sup>	[1][10]
Melting Point	8-8.7 °C	[1][2]
Boiling Point	173.4-176 °C	[2][8]
Solubility in Water	Moderately soluble (2.85 g/100 mL at 20°C)	[1][10]
Solubility in Organic Solvents	Soluble in ethanol, diethyl ether, benzene	[1][2]
Acidity (pKa)	8.56	[2]

Table 2: Timeline of Key Developments in **2-Chlorophenol** Applications

Time Period	Key Developments and Applications
Early 20th Century	Emergence as a general biocide; used as an antiseptic, disinfectant, and preservative.[1][4]
1940s - 1950s	Optimization of industrial phenol chlorination processes.[1] Shift to primary use as a chemical intermediate.[2][8]
Mid-20th Century	Widespread use as a precursor for pesticides (herbicides, fungicides), dyes, wood preservatives, and pharmaceuticals.[1][3][9]
Late 20th Century	Increased regulatory scrutiny (e.g., EPA classification as a hazardous substance) due to environmental and health concerns.[1][18]
Present Day	Applications restricted to highly controlled industrial synthesis; focus on safer alternatives and sustainable chemical practices.[1][7]

## Experimental Protocols

### Protocol 1: Synthesis of 2-Chlorophenol via Direct Chlorination of Phenol

This protocol describes a common laboratory-scale synthesis of **2-Chlorophenol**. Industrial processes are optimized for continuous production and yield.

Objective: To synthesize **2-Chlorophenol** by the electrophilic aromatic substitution of phenol with chlorine.

Materials:

- Phenol ( $C_6H_5OH$ )
- Chlorine gas ( $Cl_2$ )
- Inert solvent (e.g., carbon tetrachloride or tetrachloroethylene)[1][11]

- Catalyst (e.g., iron or aluminum chloride)[1]
- Sodium hydroxide (NaOH) solution for neutralization
- Drying agent (e.g., anhydrous sodium sulfate)
- Standard laboratory glassware for reflux, distillation, and extraction

#### Methodology:

- **Reaction Setup:** A solution of phenol in an inert solvent is placed in a three-necked flask equipped with a reflux condenser, a gas inlet tube, and a mechanical stirrer. A small amount of catalyst is added.
- **Chlorination:** Chlorine gas is bubbled through the solution at a controlled rate. The reaction is typically exothermic, and the temperature is maintained, often just below the reflux temperature of the solvent (e.g., 100-120 °C for tetrachloroethylene).[11] The reaction progress is monitored by techniques like Gas Chromatography (GC) to ensure ortho-selectivity and minimize the formation of 4-chlorophenol and dichlorinated byproducts.[1][11]
- **Work-up:** Once the reaction is complete, the mixture is cooled. The reaction is quenched, and excess chlorine is removed.
- **Neutralization and Extraction:** The organic layer is washed with a dilute sodium hydroxide solution to remove unreacted phenol and acidic byproducts, followed by washing with water.
- **Drying and Purification:** The organic layer is dried over an anhydrous drying agent. The solvent is then removed by distillation.
- **Fractional Distillation:** The crude product is purified by fractional distillation under reduced pressure to separate **2-Chlorophenol** from isomers (4-chlorophenol) and other byproducts. [3] The fraction boiling at approximately 175°C is collected.[1]

## Protocol 2: Synthesis of 2-Chloro-4-nitrophenol (An Intermediate for Dyes and Pharmaceuticals)

This protocol illustrates the use of a chlorinated phenol in a subsequent reaction step.

Objective: To synthesize 2-chloro-4-nitrophenol by the chlorination of p-nitrophenol.

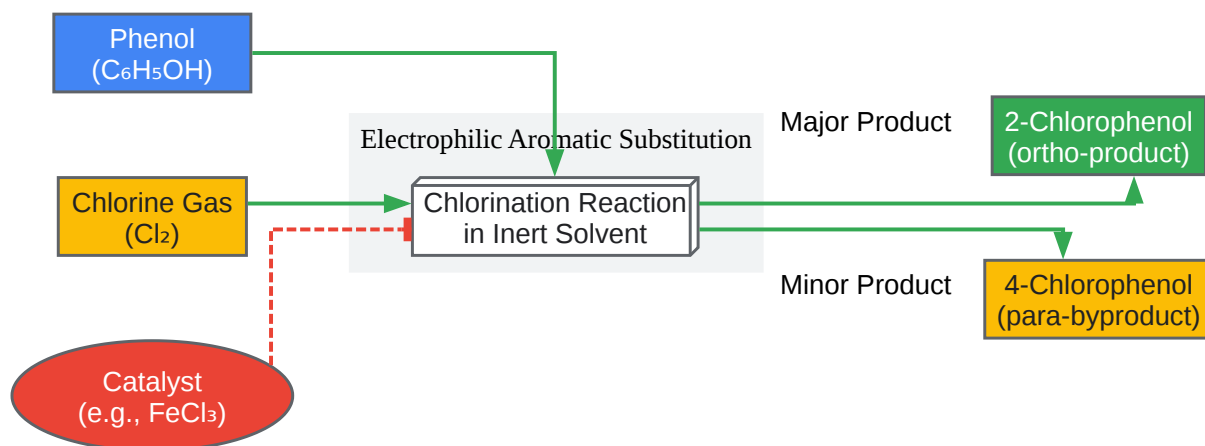
Materials:

- p-Nitrophenol
- Chlorine gas ( $\text{Cl}_2$ )
- Inert organic solvent (e.g., methylene dichloride, ethylene dichloride)[19]
- Sodium hydroxide solution
- Hydrazine hydrate
- Catalyst (e.g., activated carbon, ferric trichloride hexahydrate)[19]

Methodology:

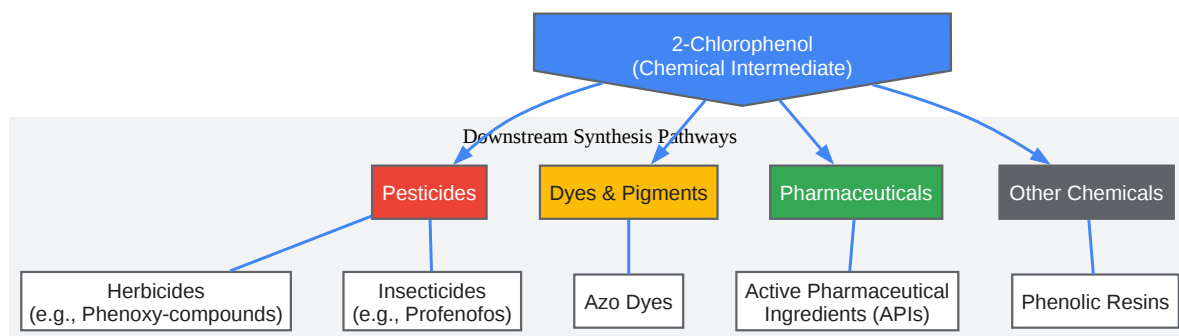
- Chlorination: p-Nitrophenol is dissolved in an inert organic solvent. Chlorine gas is then introduced to perform a chlorination reaction, yielding 2-chloro-4-nitrophenol.[19]
- Reduction (Illustrative next step): The resulting 2-chloro-4-nitrophenol can then be used in further synthesis. For example, to produce 2-chloro-4-aminophenol, sodium hydroxide is first added in the presence of a catalyst like activated carbon and ferric trichloride.[19]
- Hydrazine hydrate is then slowly added to carry out a reduction reaction, converting the nitro group to an amino group, thus synthesizing 2-chloro-4-aminophenol.[19]

## Visualizations



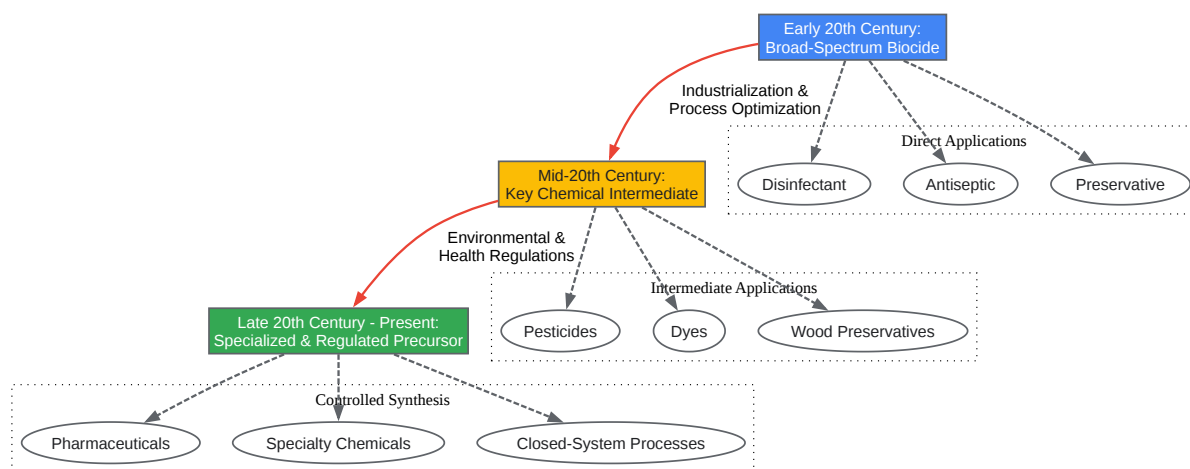
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Caption: Synthesis pathway of **2-Chlorophenol** via direct chlorination of phenol.



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Caption: Workflow of **2-Chlorophenol** as a versatile chemical intermediate.



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Caption: Logical progression of **2-Chlorophenol** application development over time.

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## References

- 1. [pharm.sinocurechem.com](http://pharm.sinocurechem.com) [pharm.sinocurechem.com]



- 2. 2-Chlorophenol - Wikipedia [en.wikipedia.org]
- 3. Page loading... [wap.guidechem.com]
- 4. Fact sheet: 2-chlorophenol — Guidance and Orientation for the Selection of Technologies — Contaminated sites — Pollution and waste management — Environment and natural resources — Canada.ca [gost.tpssc-pwgsc.gc.ca]
- 5. Chlorophenol - Wikipedia [en.wikipedia.org]
- 6. Chlorophenol | Toxicity, Pollutant, Biodegradation | Britannica [britannica.com]
- 7. 2-Chlorophenol | Regenesys [regenesys.com]
- 8. epa.gov [epa.gov]
- 9. chemcess.com [chemcess.com]
- 10. 2-Chlorophenol | C<sub>6</sub>H<sub>4</sub>ClOH | CID 7245 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. DE3318791A1 - Process for the preparation of 2-chlorophenol - Google Patents [patents.google.com]
- 12. fsw.cc [fsw.cc]
- 13. sciencemuseum.org.uk [sciencemuseum.org.uk]
- 14. Making Color [library.si.edu]
- 15. History of Synthetic Dyes - ChemistryViews [chemistryviews.org]
- 16. Wollheim Memorial [wollheim-memorial.de]
- 17. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 18. atsdr.cdc.gov [atsdr.cdc.gov]
- 19. CN103130657A - Synthetic method of 2-chloro-4-aminophenol - Google Patents [patents.google.com]
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